

# Essential Safety and Logistics for Handling Pentakis(dimethylamino)tantalum(V)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentakis(dimethylamino)tantalum(V)

Cat. No.: B008851

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of reactive organometallic compounds is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for

**Pentakis(dimethylamino)tantalum(V)** (PDMAT). Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical Identifier:

- Name: **Pentakis(dimethylamino)tantalum(V)**
- Synonyms: PDMAT, TADMA, Ta(NMe<sub>2</sub>)<sub>5</sub>, Tantalum dimethylamide<sup>[1][2]</sup>
- CAS Number: 19824-59-0<sup>[2]</sup>

## Hazard Identification and Safety Summary

**Pentakis(dimethylamino)tantalum(V)** is a highly reactive and hazardous compound requiring stringent safety measures. It is a water-reactive and flammable solid that can cause severe skin burns and eye damage.<sup>[1][3]</sup> The primary hazards are summarized in the table below.

Hazard Classification	Description	Precautionary Statement Codes
Flammable Solid	Flammable solid.[2]	H228
Water-Reactive	In contact with water, it releases flammable gases that may ignite spontaneously.[3]	H260
Skin Corrosion	Causes severe skin burns.[3] [4]	H314
Eye Damage	Causes serious eye damage. [4]	H318

Signal Word: Danger[2][5]

## Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **Pentakis(dimethylamino)tantalum(V)**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended.[4]
Eyes/Face	Safety goggles and face shield	Chemical splash goggles or a face shield must be worn.[2][4] Contact lenses should not be worn.[4]
Body	Flame-resistant lab coat	A long-sleeved, flame-resistant lab coat is necessary.[6]
Respiratory	Respirator (as needed)	Use in a well-ventilated fume hood.[6] If exposure through inhalation is possible, respiratory protection equipment is recommended.[4] A type P3 (EN 143) respirator cartridge may be appropriate. [2]

## Experimental Protocol: Safe Handling of Pentakis(dimethylamino)tantalum(V)

This protocol details the step-by-step procedure for safely handling **Pentakis(dimethylamino)tantalum(V)** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Work must be conducted in a well-ventilated laboratory, specifically within a certified chemical fume hood.[4][6]
- An inert atmosphere glovebox is the preferred environment for handling this air and moisture-sensitive compound.[1][7]

- Ensure that an emergency eye wash station and safety shower are readily accessible in the immediate vicinity of the work area.[4]
- All glassware and equipment must be thoroughly dried and purged with an inert gas (e.g., argon or nitrogen) before use.

## 2. Handling Procedure:

- Before handling, ensure all required PPE is correctly worn.
- The compound should be handled and stored under an inert gas.[8]
- Avoid all contact with moisture, as it reacts violently with water to release flammable gases. [8]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[5][9]
- Ground and bond the container and receiving equipment to prevent static discharge.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Avoid the formation of dust.[4] Do not breathe dust.[4]

## 3. In Case of Exposure:

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water and soap.[3][4] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[4] Seek immediate medical attention. [4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[9] Seek immediate medical attention.[9]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[8] Seek immediate medical attention.[4][8]

## Waste Disposal Plan

Proper disposal of **Pentakis(dimethylamino)tantalum(V)** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

### 1. Quenching of Reactive Waste:

- Small amounts of residual **Pentakis(dimethylamino)tantalum(V)** should be carefully quenched. This should be done in a fume hood.
- Slowly add the reactive waste to a cooled, stirred, and less reactive solvent such as isopropanol.
- After the initial reaction subsides, slowly add a mixture of isopropanol and water to ensure complete decomposition.
- The final solution should be neutralized before disposal.

### 2. Disposal of Contaminated Materials:

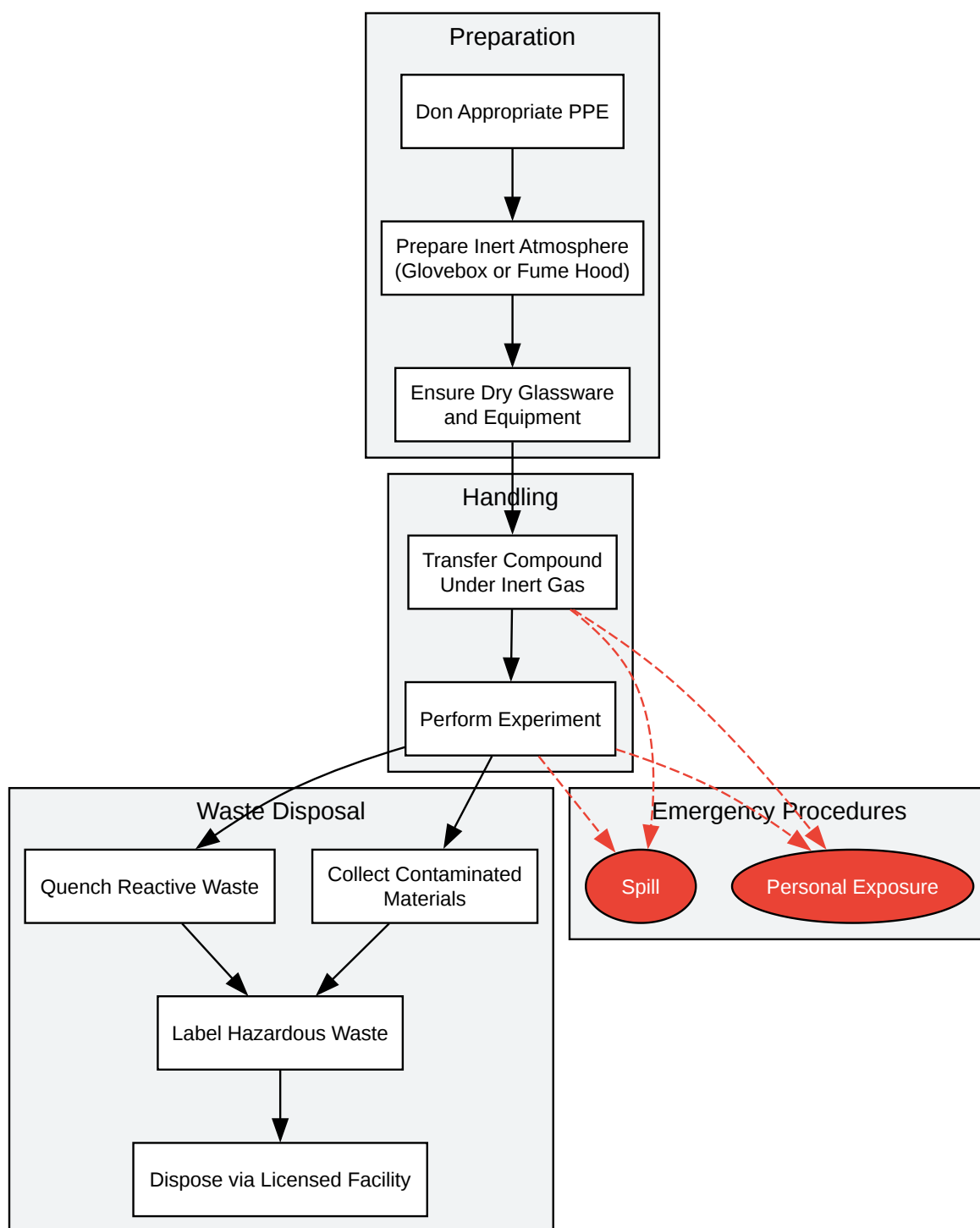
- All materials that have come into contact with **Pentakis(dimethylamino)tantalum(V)**, such as gloves, weighing paper, and pipette tips, should be collected in a designated, sealed container.
- This container should be clearly labeled as "Hazardous Waste: Tantalum-containing, Water-Reactive."

### 3. Final Disposal:

- Dispose of all waste in a safe manner in accordance with local, state, and federal regulations.[\[4\]](#)[\[8\]](#)
- Do not dispose of waste into the sewer system.[\[4\]](#)
- All waste should be handled by a licensed waste disposal facility.[\[4\]](#)

# Workflow for Handling Pentakis(dimethylamino)tantalum(V)

Workflow for Handling Pentakis(dimethylamino)tantalum(V)



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling and disposal of **Pentakis(dimethylamino)tantalum(V)**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PDMAT (Pentakis(dimethylamino)tantalum(V) CAS 19824-59-0 [ereztech.com]
- 2. 五 (二甲基氨基) 钽 (V) 99.99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. sds.strem.com [sds.strem.com]
- 4. gelest.com [gelest.com]
- 5. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Pentakis (Dimethylamino) Tantalum Supplier | CAS 19824-59-0 | PDMAT - Wolfa [wolfabio.com]
- 8. ereztech.com [ereztech.com]
- 9. PENTAKIS(DIMETHYLAMINO)TANTALUM - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Pentakis(dimethylamino)tantalum(V)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008851#personal-protective-equipment-for-handling-pentakis-dimethylamino-tantalum-v]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)